

Essential Safety and Logistical Information for Handling Urease-IN-10

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Compound of Interest

Compound Name: Urease-IN-10

Cat. No.: B12377702

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Disclaimer: No specific Safety Data Sheet (SDS) for **Urease-IN-10** was found. The following information is a composite guide based on the safety data for Urease and the constituent components of **Urease-IN-10**, which is a conjugate of Diclofenac and Sulfanilamide. Researchers, scientists, and drug development professionals should exercise caution and consult the supplier for a specific SDS if available.

Hazard Identification and Classification

Urease-IN-10 is a urease inhibitor intended for research use only. As a conjugate of Diclofenac and Sulfanilamide, its hazard profile is influenced by all three components.

Summary of Component Hazards:

Component	GHS Hazard Classification	Key Hazards
Urease	Skin Irritation (Category 2), Eye Irritation (Category 2), Respiratory Sensitization (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3)[1][2][3]	Causes skin and serious eye irritation.[1][2][3] May cause allergy or asthma symptoms or breathing difficulties if inhaled. [1][2][3] May cause respiratory irritation.[1][2][3]
Diclofenac	Acute Toxicity, Oral (Category 3), Eye Irritation (Category 2A), Skin Irritation (Category 2), Reproductive Toxicity (Category 2), Specific Target Organ Toxicity - Repeated Exposure (Category 1), Hazardous to the Aquatic Environment, Long-term Hazard (Category 2)[4][5]	Toxic if swallowed.[4] Causes serious eye irritation.[4] Causes skin irritation.[4] Suspected of damaging fertility or the unborn child.[4] Causes damage to organs through prolonged or repeated exposure.[4] Toxic to aquatic life with long lasting effects.[4]
Sulfanilamide	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3) [6]	Harmful if swallowed.[6] Causes skin irritation.[6] Causes serious eye irritation. [6] May cause respiratory irritation.[6]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling **Urease-IN-10**.

Protection Type	Recommended PPE	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A fully-buttoned lab coat.	Dispose of contaminated gloves after use. [7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1] [8] If dusts are generated, a NIOSH-approved respirator may be necessary. [7]	

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[\[9\]](#)
- Avoid formation of dust and aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is often -20°C for biochemical reagents.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[10\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a comfortable position for breathing.[1][8] If experiencing respiratory symptoms, call a poison center or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[2] If skin irritation occurs, get medical advice/attention.[9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][8] If eye irritation persists, get medical advice/attention.[1][8]
Ingestion	Rinse mouth. Call a poison center or doctor if you feel unwell.[1]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9][11]
- Contaminated packaging should be treated as the product itself.

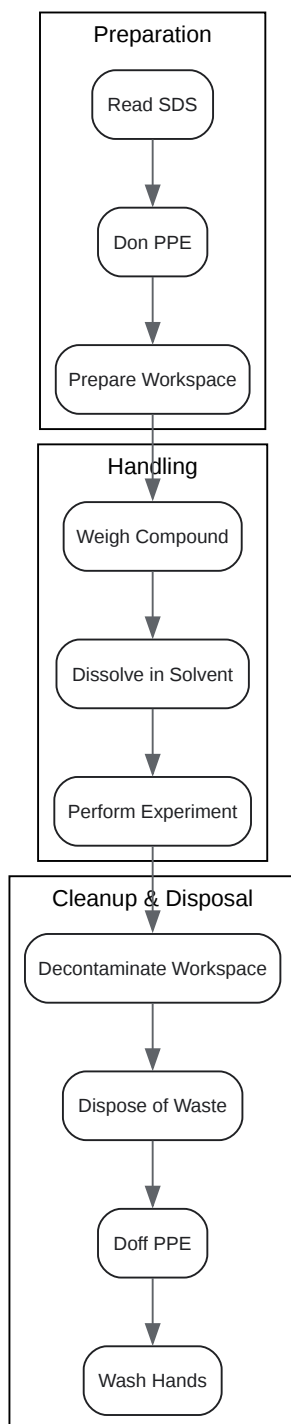
Accidental Release Measures

- Ensure adequate ventilation.
- Avoid dust formation.
- Wear appropriate personal protective equipment.
- For small spills, sweep up the solid material and place it in a suitable container for disposal.
[1]
- For large spills, prevent entry into waterways, sewers, basements, or confined areas.

Experimental Workflow and Signaling Pathway Diagrams

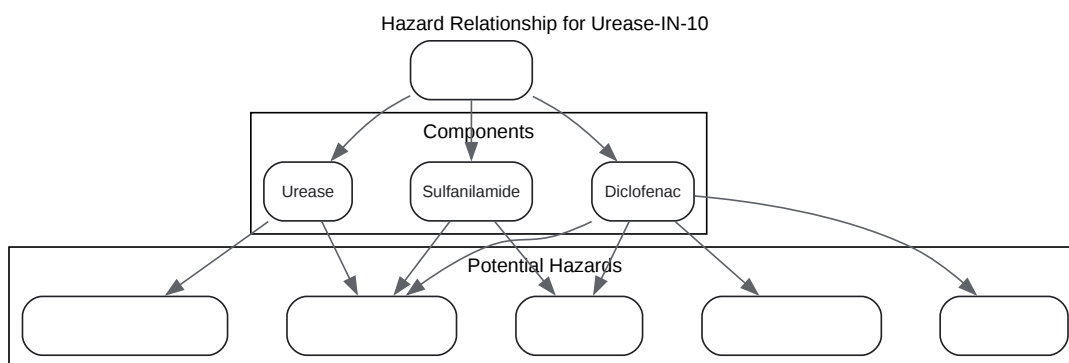
Handling and Use Workflow for **Urease-IN-10**

Workflow for Safe Handling of Urease-IN-10

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Caption: A procedural workflow outlining the key steps for the safe handling of **Urease-IN-10** in a laboratory setting.

Logical Relationship of **Urease-IN-10** Components and Potential Hazards



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Caption: A diagram illustrating the relationship between **Urease-IN-10**, its components, and their associated potential hazards.

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